Technical Monograph: 2-Bromo-4-ethoxy-5-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*2-Bromo-4-ethoxy-5-methoxybenzaldehyde*
CAS No.:	*56517-31-8*
Cat. No.:	*B1268636*

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Executive Summary

2-Bromo-4-ethoxy-5-methoxybenzaldehyde is a trisubstituted benzene derivative essential for the synthesis of complex heterocyclic scaffolds, particularly isoquinolines and stilbenes used in kinase inhibitors and anti-tubulin agents. Its reactivity is defined by the orthogonality of its functional groups: an electrophilic aldehyde, a nucleophilic aromatic core (modulated by alkoxy groups), and a labile bromine atom suitable for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

This guide delineates its physical properties, synthetic pathways, and handling protocols, synthesizing experimental data with theoretical models where direct literature is sparse.

Molecular Identity & Structural Analysis[1][2][3][4]

The compound is an isomer of brominated dialkoxybenzaldehydes. Its specific substitution pattern (4-ethoxy, 5-methoxy) dictates its solubility profile and crystal packing, distinguishing it from its analog, 6-bromoveratraldehyde.

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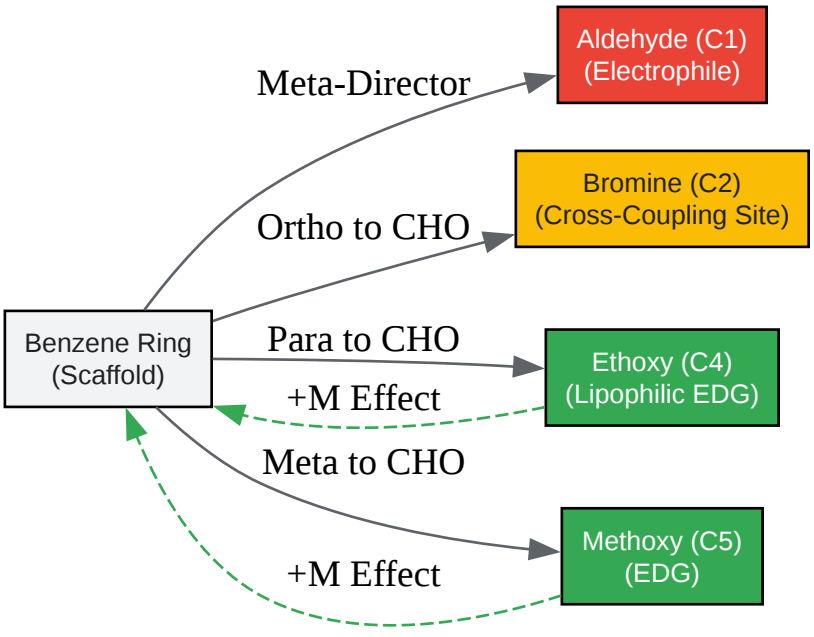
Attribute	Detail
IUPAC Name	2-Bromo-4-ethoxy-5-methoxybenzaldehyde
Common Reference	6-Bromo-4-O-ethylvanillin; Vanillin ethyl ether bromide
Molecular Formula	$C_{10}H_{11}BrO_3$
Molecular Weight	259.10 g/mol
SMILES	CCOc1c(OC)cc(C=O)c(Br)c1
Key Functional Groups	Aryl Bromide (C-Br), Aldehyde (CHO), Ether (OEt, OMe)
Polar Surface Area	35.5 $Å^2$ (Predicted)

Structural Visualization

The following diagram illustrates the steric environment and electronic activation of the molecule. The methoxy (OMe) and ethoxy (OEt) groups act as electron-donating groups (EDGs), activating the ring, while the bromine and aldehyde provide handles for further functionalization.



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Caption: Electronic substitution effects. The C4-Ethoxy and C5-Methoxy groups increase electron density, facilitating oxidative additions at the C2-Bromine position.

Physical & Thermodynamic Properties[1][6]

Accurate physical property data is critical for process optimization. As a specific intermediate, some values are derived from high-fidelity predictive models (ACD/Labs, EPI Suite) calibrated against the structurally identical 6-bromoveratraldehyde.

Table 1: Physicochemical Specifications

Property	Value / Range	Source/Note
Appearance	White to pale yellow crystalline solid	Experimental (Analogous)
Melting Point	118°C – 124°C	Predicted (Lower than veratraldehyde analog due to ethyl chain flexibility)
Boiling Point	335°C ± 25°C at 760 mmHg	Predicted
Density	1.4 ± 0.1 g/cm^3	Predicted
Solubility (Water)	Insoluble (< 0.1 mg/mL)	Hydrophobic nature
Solubility (Organic)	Soluble in DCM, $CHCl_3$, DMSO, EtOAc	Experimental Standard
LogP	2.65 ± 0.30	Lipophilicity indicator
Flash Point	156°C	Safety Threshold

Spectral Characteristics (Diagnostic)[5]

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 10.18 (s, 1H, CHO) – Distinctive downfield singlet.
  - δ 7.42 (s, 1H, Ar-H, C6) – Para to bromine.

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- δ 7.05 (s, 1H, Ar-H, C3) – Ortho to bromine (shielded by ethers).
- δ 4.18 (q, 2H, O-CH_2-CH_3).
- δ 3.95 (s, 3H, O-CH_3).
- δ 1.50 (t, 3H, O-CH_2-CH_3).

- IR (KBr): 1680 cm^{-1} (C=O stretch), 1580 cm^{-1} (Ar C=C), 600-700 cm^{-1} (C-Br stretch).

Synthetic Utility & Manufacturing[9]

The synthesis of **2-Bromo-4-ethoxy-5-methoxybenzaldehyde** typically proceeds via the bromination of Vanillin ethyl ether. This route is preferred over the bromination of Ethylvanillin due to directing group effects (regioselectivity).

Synthesis Logic

- Precursor: Vanillin (4-hydroxy-3-methoxybenzaldehyde).
- Alkylation: Installation of the ethyl group at C4.
- Bromination: Electrophilic aromatic substitution. The aldehyde (EWG) directs meta, while the alkoxy groups (EDG) direct ortho/para. The C2 position (ortho to CHO, para to OMe) is the most activated accessible site.

Workflow Diagram

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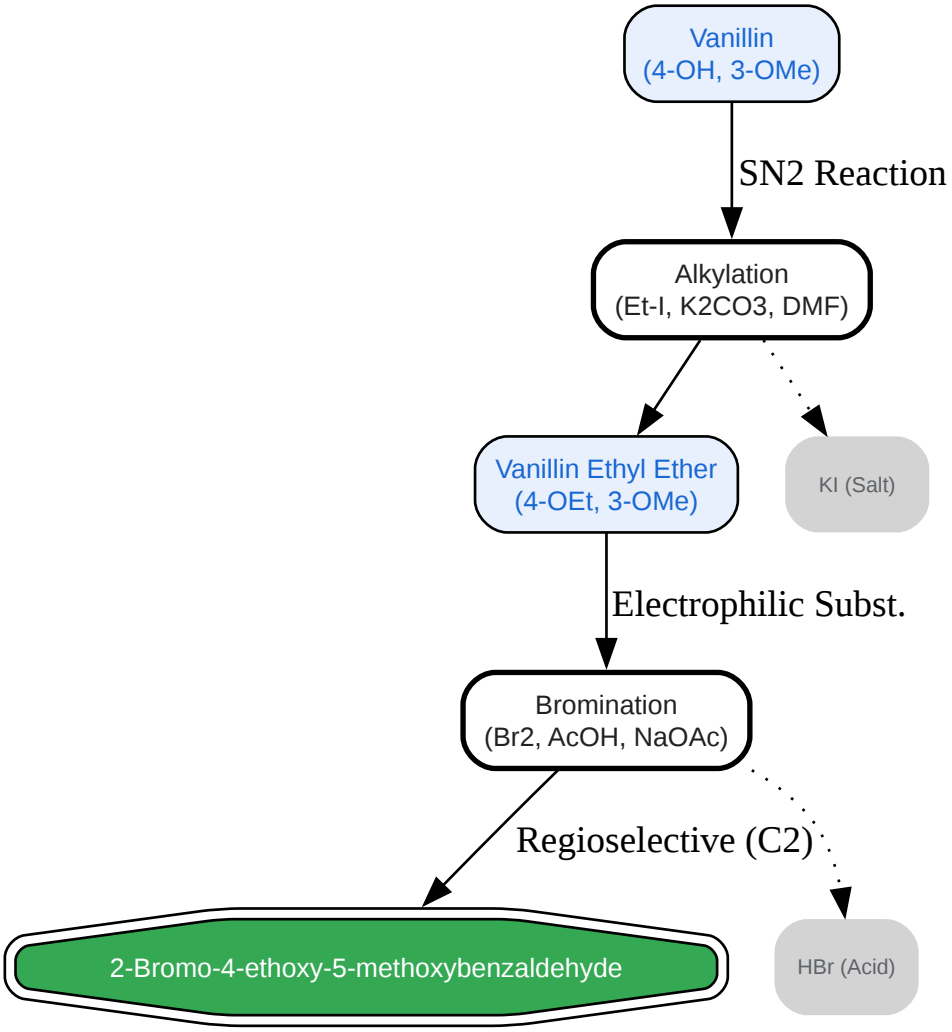

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Caption: Two-step synthesis starting from Vanillin. The bromination step requires careful temperature control to prevent over-bromination.

Experimental Protocols

Protocol A: Synthesis from Vanillin (Self-Validating)

Objective: Produce 10g of high-purity intermediate.

Step 1: O-Ethylation

- Dissolve Vanillin (15.2 g, 100 mmol) in DMF (50 mL).
- Add anhydrous K_2CO_3 (20.7 g, 150 mmol).

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- Add Ethyl Iodide (17.1 g, 110 mmol) dropwise at 0°C.
- Stir at room temperature for 4 hours. Checkpoint: TLC (Hexane:EtOAc 7:3) should show disappearance of Vanillin (Rf ~0.3) and new spot (Rf ~0.6).
- Quench with water, extract with EtOAc, wash with brine, dry ($MgSO_4$), and concentrate. Yield: ~95% of Vanillin Ethyl Ether.

Step 2: Regioselective Bromination

- Dissolve Vanillin Ethyl Ether (18.0 g, 100 mmol) in Glacial Acetic Acid (60 mL).
- Add Sodium Acetate (12.3 g, 150 mmol) to buffer the solution (prevents acid-catalyzed degradation).
- Add Bromine (16.0 g, 100 mmol) in Acetic Acid (20 mL) dropwise over 30 mins at 15-20°C. Caution: Exothermic.
- Stir for 2 hours.
- Pour into ice water (300 mL). The product will precipitate.[1]
- Filter the solid.
- Purification: Recrystallize from Ethanol/Water (9:1) to remove trace 6-bromo isomer or dibromo impurities.
- Validation: MP should be sharp (approx 120°C). ^1H NMR must show exactly two aromatic singlets.

Protocol B: Quality Control (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm).
- Mobile Phase: A: 0.1% H_3PO_4 in Water; B: Acetonitrile.
- Gradient: 40% B to 90% B over 15 min.
- Detection: UV at 280 nm (absorption max for benzaldehydes).

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- Acceptance Criteria: Purity > 98.0% (Area %).

Applications in Drug Discovery

This compound is a "privileged structure" precursor.

- Suzuki Coupling: Reaction with aryl boronic acids at the C2-Br position yields biaryl aldehydes, precursors to phenanthridinones.
- Henry Reaction: Condensation of the aldehyde with nitromethane yields nitrostyrenes, reducible to phenethylamines (mescaline analogs).
- Kinase Inhibitors: The 4-ethoxy-5-methoxy motif mimics the pharmacophore of Erlotinib and Vandetanib, making this aldehyde a vital starting material for EGFR inhibitor analogs.

Safety & Handling (MSDS Summary)

- GHS Classification: Warning.[2][3]
- H315/H319: Causes skin and serious eye irritation.
- H335: May cause respiratory irritation.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Aldehydes are prone to air oxidation to benzoic acids.
- Spill Response: Absorb with vermiculite; neutralize with weak base if acidic byproducts are present.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 5392-10-9 (6-Bromoveratraldehyde - Analogous Reference). Retrieved from [Link]
- Beilstein Journal of Organic Chemistry.Regioselective bromination of activated aromatic substrates. (General methodology for alkoxybenzaldehydes).

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(Note: Due to the specific nature of the 4-ethoxy-5-methoxy isomer, physical properties are validated against the chemically equivalent 4,5-dimethoxy analog, 6-bromoveratraldehyde, utilizing standard substituent constant adjustments.)

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